

Carmichaenine B: An Analysis of a Data-Deficient Compound

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Compound of Interest

Compound Name: Carmichaenine B

Cat. No.: B15587719

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Despite a confirmed chemical identity, a comprehensive review of publicly available scientific literature and databases reveals a significant lack of in-depth technical information for **Carmichaenine B** (CAS Number: 2065228-60-4). This scarcity of data prevents the creation of a detailed technical guide or whitepaper as requested, as crucial information regarding its biological activity, mechanism of action, and experimental protocols remains largely unpublished or inaccessible.

Chemical and Physical Properties

Carmichaenine B has a confirmed molecular formula of C₂₃H₃₇NO₇ and a molecular weight of 439.5 g/mol .^{[1][2]} Its systematic IUPAC name is 11-ethyl-13-(hydroxymethyl)-6,18-dimethoxy-11-azahexacyclo[7.7.2.1^{2,5}.0^{1,10}.0^{3,8}.0^{13,17}]nonadecane-2,4,8,16-tetrol.^[1] The compound is listed by some chemical suppliers as a synthetic product.^[2]

Property	Value	Reference
CAS Number	2065228-60-4	[1] [2]
Molecular Formula	C ₂₃ H ₃₇ NO ₇	[1] [2]
Molecular Weight	439.5 g/mol	[1] [2]
IUPAC Name	11-ethyl-13-(hydroxymethyl)-6,18-dimethoxy-11-azahexacyclo[7.7.2.1 ^{2,5} .0 ^{1,10} .0 ^{3,8,13,17}]nonadecane-2,4,8,16-tetrol	[1]

Biological and Pharmacological Data: A Notable Absence

Extensive searches for the biological activity, mechanism of action, and pharmacological profile of **Carmichaenine B** have yielded no specific results. The scientific literature and prominent databases lack any studies detailing its effects on biological systems, potential therapeutic applications, or toxicological properties. This absence of information is a critical barrier to understanding the compound's potential relevance for researchers, scientists, and drug development professionals.

Experimental Protocols and Synthesis

While it is known that **Carmichaenine B** is a synthetic compound, detailed experimental protocols for its synthesis are not readily available in the public domain. General searches for synthetic methodologies for similar complex alkaloids did not provide specific procedures that could be definitively applied to the synthesis of **Carmichaenine B**. Without access to primary research articles or patents detailing its synthesis, a reproducible experimental protocol cannot be provided.

Signaling Pathways and Logical Relationships

Due to the complete lack of data on the biological activity and mechanism of action of **Carmichaenine B**, it is impossible to create any diagrams of associated signaling pathways or

experimental workflows. The creation of such visualizations is contingent on the availability of experimental data demonstrating the compound's interactions with specific cellular or molecular targets.

Conclusion for the Research Community

Carmichaenine B, with the CAS number 2065228-60-4, represents a compound for which there is a significant information gap in the public scientific domain. While its basic chemical identity is established, the absence of any published biological, pharmacological, and detailed synthetic data makes it an unknown entity in terms of its potential applications or risks. For researchers, scientists, and drug development professionals, this compound remains an unexplored area of chemical space. Further investigation and publication of primary research are required to elucidate the properties of **Carmichaenine B** and determine any potential scientific value.

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References

- 1. CAS No.: 2065228-60-4 — Carmichaenine B (Carmichaenine B) | Kehua Intelligence [en.kehuaai.com]
- 2. CAS号:2065228-60-4-Carmichaenine B - Carmichaenine B-科华智慧 [kehuaai.com]
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